

Thermochemical Properties of Cyanogen Chloride: A Technical Guide

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Compound of Interest

Compound Name: Cyanogen chloride

Cat. No.: B1212222

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **cyanogen chloride** (CNCl). The information is presented in a clear and concise format, with a focus on quantitative data, experimental methodologies, and visual representations of key chemical processes.

Core Thermochemical Data

The following tables summarize the key thermochemical properties of **cyanogen chloride** in the gaseous and solid states. This data is essential for understanding the compound's stability, reactivity, and energy changes during chemical transformations.

Table 1: Standard Molar Enthalpy of Formation, Entropy, and Heat Capacity of Gaseous Cyanogen Chloride

Property	Value	Units	Source
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	137.95	kJ/mol	
32.971	kcal/mol		
Standard Molar Entropy ($S^\circ_{\text{gas, 1 bar}}$)	236.33	J/molK	
56.484	cal/molK		
Molar Heat Capacity (C_p)	See Table 3	J/mol*K	

Table 2: Standard Molar Enthalpy of Formation of Solid **Cyanogen Chloride**

Property	Value	Units	Method	Source
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_{\text{solid}}$)	137.8 ± 4.2	kJ/mol	Heat of Hydrolysis	

Table 3: Gas Phase Heat Capacity (Shomate Equation Parameters)

The heat capacity (C_p) of gaseous **cyanogen chloride** can be calculated using the Shomate equation: $C_p^\circ = A + Bt + Ct^2 + D \cdot t^3 + E/t^2$ where t = temperature (K) / 1000.

Temperature Range (K)	A	B	C	D	E
298 - 600	18.92302	135.0231	-199.8630	114.0684	0.074149
600 - 6000	54.95642	5.935297	-1.087673	0.082180	-2.019144

Experimental Protocols

The determination of the thermochemical data presented above relies on precise experimental methodologies. While detailed, step-by-step protocols from the original publications were not available in the search results, the following outlines the general principles of the key experimental techniques employed.

Determination of Enthalpy of Formation:

The standard enthalpy of formation of solid **cyanogen chloride** was determined by measuring its heat of hydrolysis. This calorimetric method involves reacting a known amount of **cyanogen chloride** with water and measuring the heat evolved or absorbed during the reaction. The enthalpy of formation can then be calculated using Hess's Law, which states that the total enthalpy change for a reaction is independent of the pathway taken. The foundational work in this area was conducted by Lord and Woolf in 1954 and later reanalyzed by Cox and Pilcher in 1970.

A general workflow for determining the heat of hydrolysis involves:

- **Calorimeter Calibration:** The heat capacity of the calorimeter is determined using a substance with a known heat of reaction.
- **Sample Reaction:** A precisely weighed sample of **cyanogen chloride** is introduced into the calorimeter containing a known volume of water.
- **Temperature Measurement:** The change in temperature of the water is carefully measured.
- **Calculation:** The heat of reaction is calculated from the temperature change and the heat capacity of the calorimeter. This value is then used in conjunction with the known enthalpies of formation of the other reactants and products to determine the enthalpy of formation of **cyanogen chloride**.

Measurement of Heat Capacity:

The heat capacity of gaseous **cyanogen chloride** has been determined over a wide range of temperatures. These measurements are typically carried out using techniques such as:

- **Adiabatic Calorimetry:** In this method, a known quantity of heat is supplied to a sample in a thermally isolated container (calorimeter), and the resulting temperature increase is

measured.

- **Differential Scanning Calorimetry (DSC):** DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

Determination of Standard Entropy:

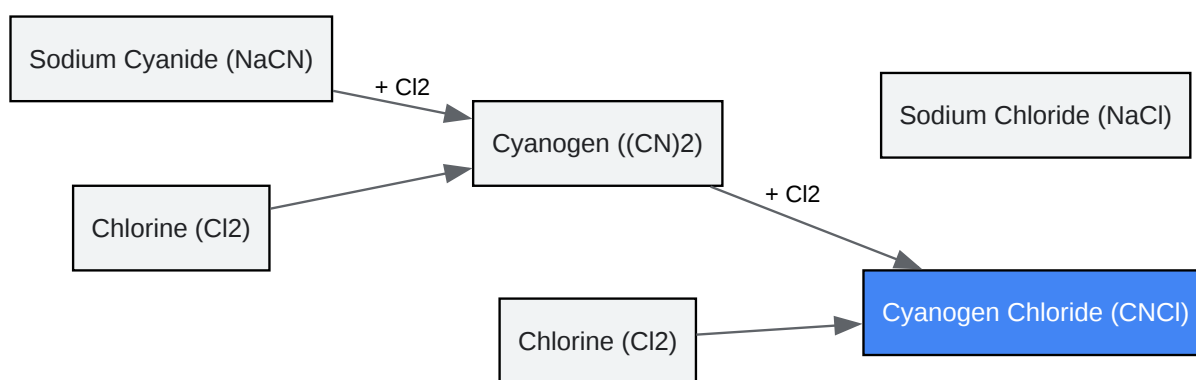
The standard entropy of a substance is typically determined by measuring the heat capacity at various temperatures down to as close to absolute zero as possible. The entropy is then calculated using the third law of thermodynamics, which states that the entropy of a perfect crystal at absolute zero is zero. The entropy at a given temperature is the integral of $(C_p/T)dT$ from 0 K to that temperature.

Key Chemical Reactions and Pathways

Cyanogen chloride participates in several important chemical reactions, which are visualized below.

1. Synthesis of **Cyanogen Chloride**

Cyanogen chloride can be synthesized through the chlorination of sodium cyanide. This reaction proceeds through a cyanogen intermediate.

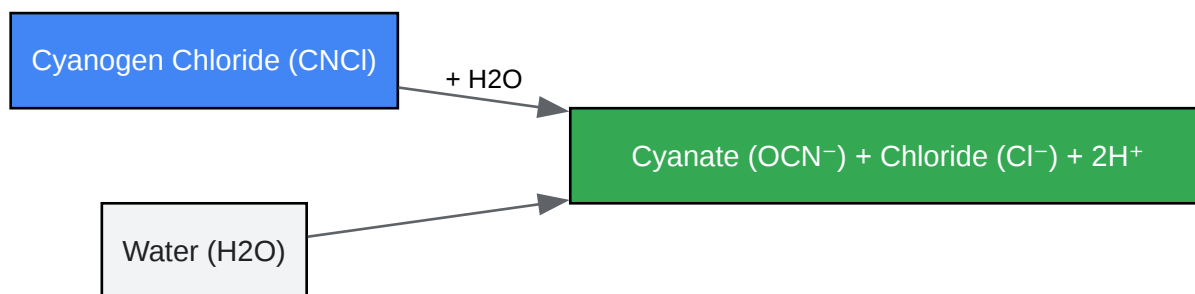


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Synthesis of Cyanogen Chloride

2. Hydrolysis of **Cyanogen Chloride**

In aqueous solutions, **cyanogen chloride** slowly hydrolyzes to produce cyanate and chloride ions.

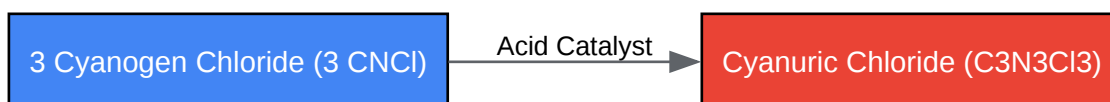


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Hydrolysis of Cyanogen Chloride

3. Trimerization of **Cyanogen Chloride**

In the presence of an acid catalyst, **cyanogen chloride** can trimerize to form cyanuric chloride.



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Trimerization of Cyanogen Chloride

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